

2,3-Dichlorobenzyl bromide safety data sheet (SDS) and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,3-Dichlorobenzyl bromide

Cat. No.: B1587237

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A Technical Guide to the Safe Handling of 2,3-Dichlorobenzyl Bromide

This guide provides a comprehensive overview of the hazards, safety protocols, and emergency procedures associated with **2,3-Dichlorobenzyl bromide** (CAS No. 57915-78-3). Designed for researchers, chemists, and drug development professionals, this document moves beyond mere compliance, offering a framework for understanding the causality behind safety measures to foster a proactive culture of safety in the laboratory.

Section 1: Chemical and Physical Identity

2,3-Dichlorobenzyl bromide is a substituted aromatic halide commonly employed as a building block in organic synthesis. Its reactivity makes it valuable, but also introduces significant hazards that must be rigorously managed. Understanding its physical properties is the first step in a comprehensive risk assessment.

Property	Value	Source(s)
CAS Number	57915-78-3	[1] [2] [3]
Synonyms	1-(Bromomethyl)-2,3-dichlorobenzene	[1] [2] [3]
Molecular Formula	C ₇ H ₅ BrCl ₂	[3] [4] [5]
Molecular Weight	239.92 g/mol	[4] [5]
Appearance	White to off-white solid or low melting solid	[3] [4] [6]
Melting Point	29°C to 32°C	[3]

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for hazard communication. **2,3-Dichlorobenzyl bromide** is classified as a highly hazardous substance, primarily due to its corrosive nature.[\[1\]](#)[\[2\]](#)

GHS Classification	Code	Description
Pictogram	Corrosion	
Signal Word	Danger	[1] [2] [7]
Hazard Statements	H314	Causes severe skin burns and eye damage. [1] [2] [7] [8]
H318		Causes serious eye damage. [1] [2]
H290		May be corrosive to metals. [1] [2] [7]
Precautionary Statements (Selected)	P260	Do not breathe dust/fume/gas/mist/vapours/spay. [1] [2]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [1] [2] [7]
P301+P330+P331		IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [1] [2]
P303+P361+P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water. [1] [2]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2]
P310		Immediately call a POISON CENTER or doctor. [9]

Note: Some suppliers may include additional hazard classifications such as Acute Toxicity (H302) and Aquatic Hazard (H410).^{[4][5]} Users must always consult the specific SDS for the product they are using.

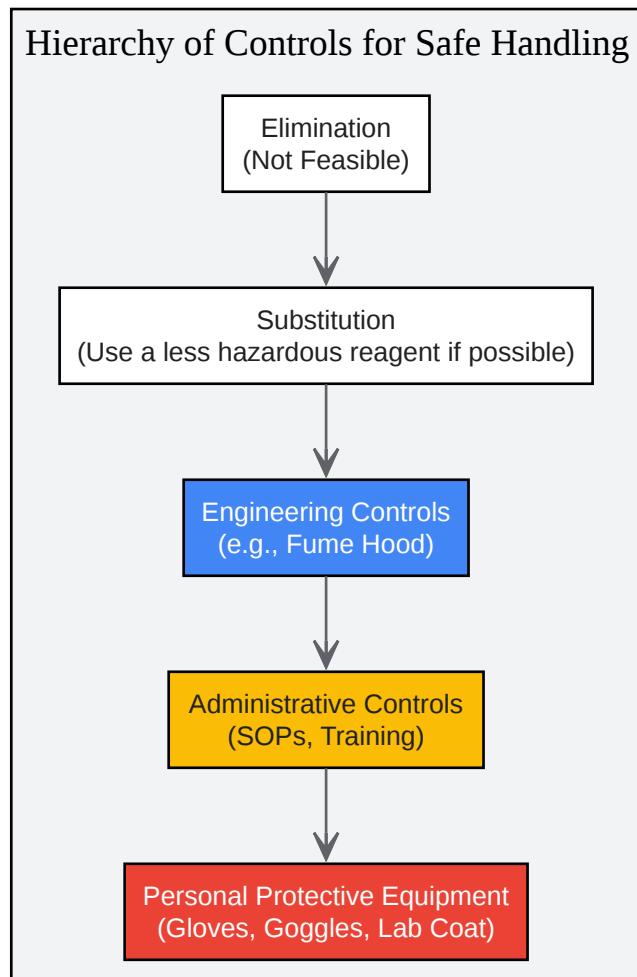
Section 3: The Mechanistic Basis of Hazard and Toxicological Profile

The severe corrosivity of **2,3-Dichlorobenzyl bromide** is not an intrinsic property of the molecule itself but is a consequence of its high reactivity, particularly with nucleophiles like water. Upon contact with moisture (e.g., on skin, in eyes, or in the respiratory tract), the benzylic bromide is susceptible to hydrolysis, which liberates hydrobromic acid (HBr), a strong, corrosive acid. This reaction is the primary cause of the severe chemical burns observed upon exposure.

While comprehensive toxicological data regarding chronic effects like carcinogenicity or mutagenicity is limited, the acute hazards are well-defined and severe.^[8] The primary risk is immediate and severe tissue damage upon contact. Therefore, the core principle of handling this compound is the absolute prevention of contact.

Section 4: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls over personal reliance on PPE, is essential. This "Hierarchy of Controls" is a fundamental concept in laboratory safety.



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Caption: Hierarchy of Controls.

1. Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All handling of **2,3-Dichlorobenzyl bromide**, including weighing and preparing solutions, must be performed inside a certified chemical fume hood.[8][10] This is non-negotiable and serves to contain dust and vapors, preventing inhalation.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and exhausted.[1][2]
- Safety Equipment: An eyewash station and safety shower must be immediately accessible and tested regularly.[9][11]

2. Personal Protective Equipment (PPE): The Last Barrier

- Eye and Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.[\[1\]](#)[\[12\]](#) Given the severe eye damage risk, a full face shield worn over safety goggles is strongly recommended.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene). Check the manufacturer's breakthrough time data. Always double-glove when handling the pure substance.
 - Lab Coat: A flame-resistant lab coat with full-length sleeves is mandatory. Ensure it is fully buttoned.
 - Clothing and Footwear: Wear long pants and closed-toe shoes to cover all exposed skin.
[\[1\]](#)[\[12\]](#)
- Respiratory Protection: If there is any risk of exceeding exposure limits or if engineering controls fail, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[\[8\]](#)[\[12\]](#)

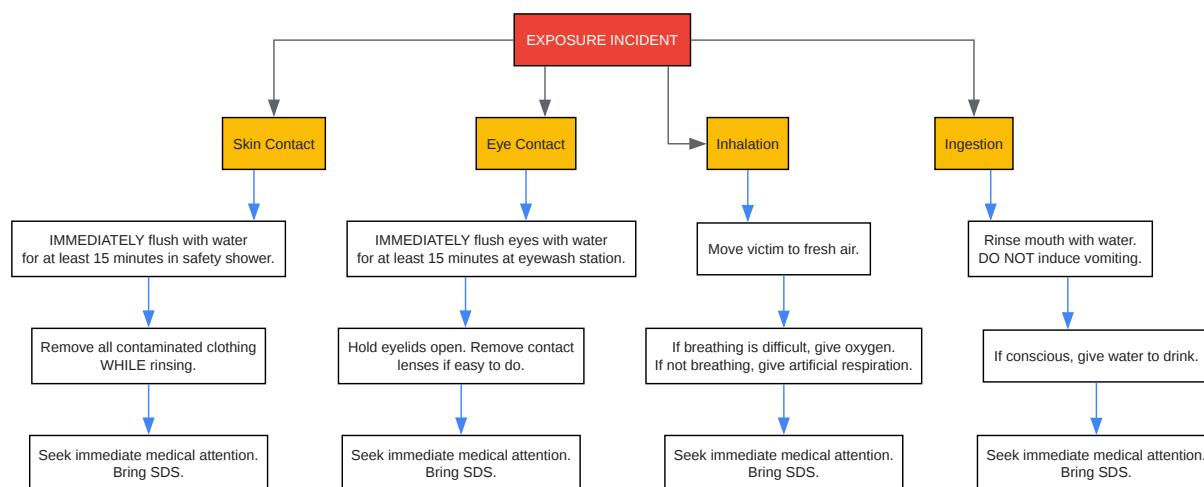
Section 5: Standard Operating Procedure for Safe Handling

- Preparation: Before handling, confirm that the fume hood is operational and the sash is at the appropriate height. Ensure the eyewash station and safety shower are unobstructed.
- Donning PPE: Put on all required PPE as described in Section 4.
- Handling: Conduct all manipulations within the fume hood. When weighing the solid, use a tared container with a lid to minimize the risk of generating dust. Use spatulas and tools made of compatible materials.
- Reaction Setup: If adding to a reaction, do so slowly and in a controlled manner. Be aware of potential incompatibilities with strong oxidizing agents, bases, alcohols, and amines.[\[11\]](#)[\[13\]](#)

- Post-Handling: Securely close the primary container. Decontaminate any surfaces within the fume hood that may have been exposed.
- Doffing PPE: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces.
- Hygiene: Wash hands and forearms thoroughly with soap and water after work is complete.
[\[1\]](#)[\[7\]](#)

Section 6: Emergency Protocols

Immediate and correct action is critical in any emergency involving **2,3-Dichlorobenzyl bromide**.



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Caption: Emergency Response Flowchart for Exposures.

Accidental Release (Spill) Protocol

- Alert & Evacuate: Immediately notify personnel in the area and evacuate the immediate vicinity.[1][2]
- Control: If safe to do so, prevent further spread. Do not allow the substance to enter drains. [1][2]
- Ventilate: Ensure the area is well-ventilated, preferably under negative pressure (fume hood).
- Cleanup (for trained personnel only):
 - Wear full PPE, including respiratory protection if necessary.
 - Gently cover the spill with a dry, inert absorbent material such as sand, vermiculite, or earth.[1][7] Avoid raising dust.
 - Carefully scoop the absorbed material into a clearly labeled, corrosion-resistant container for hazardous waste.[1][13]
 - Wipe the spill area with a suitable solvent (consult your institution's safety office), followed by soap and water.
 - Collect all cleanup materials as hazardous waste.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, alcohol-resistant foam, or a water spray.[1][13]
- Hazards from Combustion: Fires will produce toxic and corrosive fumes, including carbon oxides (CO, CO₂), hydrogen chloride, and hydrogen bromide.[12][13]
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[1][9][13]

Section 7: Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials.[1][7][8] The storage area should be designated for corrosive materials. Keep containers tightly closed and store locked up.[1][7][8] Use only the original, corrosion-resistant container or one with a resistant inner liner.[1][7]
- Disposal: All waste, including empty containers and contaminated cleanup materials, must be treated as hazardous waste. Dispose of contents and containers at an approved waste disposal facility in strict accordance with all federal, state, and local regulations.[1][7][8] Do not mix with other waste streams unless explicitly permitted.

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- To cite this document: BenchChem. [2,3-Dichlorobenzyl bromide safety data sheet (SDS) and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587237#2-3-dichlorobenzyl-bromide-safety-data-sheet-sds-and-handling-precautions]

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